

A Comparative Analysis of the Aroma Profiles of Isobutyl Angelate and Its Isomers

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Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: B145879

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For researchers, scientists, and drug development professionals exploring the nuances of flavor and fragrance, understanding the distinct aromatic characteristics of isomeric compounds is paramount. This guide provides a detailed comparison of the aroma profiles of **isobutyl angelate** and its geometric and positional isomers, isobutyl tiglate and isobutyl senecioate. While direct quantitative comparative data is limited in publicly available literature, this document synthesizes the existing qualitative descriptions and relevant physicochemical properties to offer a comprehensive overview.

Chemical Structures and Isomerism

Isobutyl angelate, isobutyl tiglate, and isobutyl senecioate are all esters with the chemical formula C₉H₁₆O₂. Their distinct aromas arise from the different spatial arrangements of the atoms within the acid moiety of the molecule. **Isobutyl angelate** and isobutyl tiglate are geometric isomers (cis-trans isomers) of 2-methyl-2-butenoic acid isobutyl ester, while isobutyl senecioate is a positional isomer, 3-methyl-2-butenoic acid isobutyl ester.

Isobutyl Senecioate
(3-Methyl-2-butenoic acid isobutyl ester)

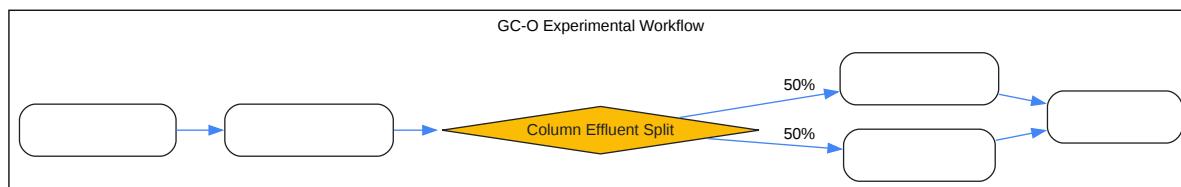
isobutyl_senecioate

Isobutyl Tiglate
((E)-2-Methyl-2-butenoic acid isobutyl ester)

isobutyl_tiglate

Isobutyl Angelate
((Z)-2-Methyl-2-butenoic acid isobutyl ester)

isobutyl_angelate



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